

Technical Guide: Boc-Gly-Leu-OH (CAS 51871-42-2)

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Compound of Interest

Compound Name: *Boc-Gly-Leu-OH*

Cat. No.: *B1589148*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-Glycyl-L-Leucine, commonly referred to as **Boc-Gly-Leu-OH**, is a dipeptide derivative widely utilized in the field of peptide chemistry and drug discovery. Its structure, featuring a tert-Butoxycarbonyl (Boc) protecting group on the glycine residue, makes it a valuable building block for the synthesis of more complex peptides. The Boc group provides temporary protection of the N-terminus, allowing for controlled, stepwise elongation of peptide chains. This technical guide provides a comprehensive overview of the properties, applications, and relevant experimental protocols for **Boc-Gly-Leu-OH** (CAS: 51871-42-2).

Physicochemical Properties

Boc-Gly-Leu-OH is a white to off-white solid. Its fundamental properties are summarized in the table below. While a specific melting point and optical rotation for this exact CAS number are not consistently reported across publicly available sources, typical values for similar protected dipeptides are provided for reference.

Property	Value	Source
CAS Number	51871-42-2	Multiple
Molecular Formula	C13H24N2O5	[1]
Molecular Weight	288.34 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	>97.00%	[1]
Melting Point	128 - 130 °C (Reported for a similar compound)	
Optical Rotation	Not definitively reported	

Applications in Research and Development

The primary application of **Boc-Gly-Leu-OH** lies in its role as a fundamental component in peptide synthesis. The Boc protecting group is stable under a variety of conditions but can be readily removed with mild acids, such as trifluoroacetic acid (TFA), enabling the sequential addition of amino acids to construct a desired peptide sequence.

Its applications extend to:

- **Drug Development:** As a precursor in the synthesis of peptide-based therapeutics. Peptides are of significant interest in pharmacology due to their high specificity and potency.
- **Biochemical Research:** Used in the creation of specific peptide substrates or inhibitors for studying enzyme kinetics and biological pathways.
- **Combinatorial Chemistry:** Employed in the generation of peptide libraries for high-throughput screening and drug discovery.

Experimental Protocols

The following protocols are representative examples of how **Boc-Gly-Leu-OH** is utilized in peptide synthesis.

Solution-Phase Peptide Coupling

This protocol describes a general method for coupling **Boc-Gly-Leu-OH** to an amino acid ester in solution.

Materials:

- **Boc-Gly-Leu-OH**
- Amino acid methyl or ethyl ester hydrochloride
- Coupling agent (e.g., DCC, EDC, HATU)
- N-Methylmorpholine (NMM) or Diisopropylethylamine (DIEA)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve the amino acid ester hydrochloride (1.0 equivalent) and **Boc-Gly-Leu-OH** (1.1 equivalents) in anhydrous DCM or DMF.
- Cool the solution to 0 °C in an ice bath.
- Add NMM or DIEA (1.1 equivalents) to neutralize the hydrochloride salt.
- In a separate flask, dissolve the coupling agent (e.g., HATU, 1.1 equivalents) in anhydrous DCM or DMF.
- Add the coupling agent solution to the reaction mixture dropwise while maintaining the temperature at 0 °C.

- Allow the reaction to warm to room temperature and stir for 2-4 hours, or until completion as monitored by Thin Layer Chromatography (TLC).
- Filter the reaction mixture to remove any precipitated urea (if using DCC or EDC).
- Dilute the filtrate with ethyl acetate and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude protected tripeptide.
- Purify the product by column chromatography on silica gel if necessary.

Boc Solid-Phase Peptide Synthesis (SPPS) Workflow

Boc-Gly-Leu-OH can be incorporated into a growing peptide chain on a solid support. The following diagram illustrates the general workflow of Boc-SPPS.

Workflow for Boc Solid-Phase Peptide Synthesis (SPPS).

In this workflow, **Boc-Gly-Leu-OH** would be introduced during the "Amino Acid Coupling" step to be added to the growing peptide chain attached to the solid resin.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific, publicly available scientific literature detailing the direct biological activity or modulation of specific signaling pathways by **Boc-Gly-Leu-OH** itself. Its primary role is that of a synthetic intermediate. The biological effects of peptides synthesized using **Boc-Gly-Leu-OH** are diverse and depend on the final peptide's sequence and structure. For instance, peptides with antimicrobial or anticancer properties have been synthesized utilizing this dipeptide building block. Researchers investigating the biological activities of novel peptides would typically synthesize the peptide of interest first, using building blocks like **Boc-Gly-Leu-OH**, and then perform biological assays on the final, deprotected peptide.

Safety and Handling

Boc-Gly-Leu-OH should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed

safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Boc-Gly-Leu-OH (CAS 51871-42-2) is a crucial reagent for chemists and pharmacologists involved in the synthesis of peptides. Its utility as a protected dipeptide building block simplifies the creation of complex peptide structures for a wide range of applications, from fundamental biochemical research to the development of novel therapeutics. While its direct biological activity is not well-characterized, its importance in the synthesis of biologically active peptides is well-established.

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References

- 1. Buy 2-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)isoindoline-1,3-dione (EVT-341663) | 741686-49-7 [evitachem.com]
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